

method for GLDA synthesis from monosodium glutamate

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Compound Focus: Tetrasodium glutamate diacetate

CAS No.: 51981-21-6

Cat. No.: S545059

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GLDA from Monosodium Glutamate

The Raw Material Link: GLDA (**Tetrasodium glutamate diacetate**) is synthesized from **monosodium glutamate (MSG)** [1]. MSG provides the **L-glutamic acid** backbone for the GLDA molecule, making it an environmentally friendly chelating agent derived from a natural, bio-based raw material [1].

Basic Properties of GLDA: The following table summarizes the key technical data for commercial GLDA, which is typically available in liquid and solid forms [1].

Property	Liquid GLDA	Solid GLDA
Appearance	Colorless to light yellow liquid	White to light yellow granules or powder
Content	≥ 47% (by weight)	≥ 75% (by weight)
pH (at 25°C)	11 ± 1	-
Relative Density (at 25°C)	1.25 - 1.50	-
Bulk Density	-	≥ 0.65 kg/L

Key Features and Applications:

- **High Performance:** Effectively chelates various metal ions across a wide pH range, remains stable in acidic and high-temperature environments, and has antibacterial properties [1].
- **Eco-Friendly Profile:** Readily biodegradable and phosphorus-free [1].
- **Common Uses:** Found in detergents, industrial and household cleaners, water treatment chemicals, textile auxiliaries, and as a stabilizer for hydrogen peroxide bleach [1].

Information Limitations and Research Guidance

The search results lack specific details on GLDA synthesis. Here's how you can find the technical information needed for lab-scale synthesis:

- **Consult Specialized Scientific Literature:** Search for detailed protocols on **Google Scholar**, **ScienceDirect**, or **ACS Publications** using terms like "GLDA synthesis protocol", "**tetrasodium glutamate diacetate** preparation", or "glutamic acid diacetate experimental" [2] [3] [4].
- **Review Patent Documents:** Patents are a valuable source of detailed manufacturing processes. Search the USPTO or Google Patents for "GLDA preparation" or "synthesis of **tetrasodium glutamate diacetate**".
- **Contact Chemical Suppliers:** Manufacturers and distributors of GLDA (like the one mentioned in the search results) often provide Technical Data Sheets (TDS) with more information upon request [1].

GLDA Synthesis Workflow

While the exact chemical reaction steps are not specified in the search results, the general workflow for developing and scaling up a synthesis process can be visualized. The following diagram outlines the key stages from raw material to final product.



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References

1. Green Chelating Agent GLDA - CAS# 51981-21-6 Green-Mountain... [green-mountainchem.com]
2. sciencedirect.com/topics/chemistry/ monosodium - glutamate [sciencedirect.com]
3. sciencedirect.com/topics/medicine-and-dentistry/glutamate... [sciencedirect.com]
4. The application of glutamic α - acid for the valorization... decarboxylase [pubs.rsc.org]

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